

Physical and chemical properties of acorone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Acorone**
Cat. No.: **B159258**

[Get Quote](#)

Acorone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acorone is a naturally occurring sesquiterpenoid found in the rhizomes of *Acorus calamus* L., a plant with a long history of use in traditional medicine.^[1] This technical guide provides a detailed overview of the physical and chemical properties of **acorone**, methodologies for its isolation and characterization, and a summary of its known biological activities. This document is intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical and Physical Properties

Acorone, with the CAS Registry Number 10121-28-5, is a spirocyclic sesquiterpene featuring a unique molecular architecture.^[1] Its chemical identity and key physical properties are summarized below.

Chemical Identification

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₄ O ₂	[1]
Molecular Weight	236.35 g/mol	[1]
IUPAC Name	(1S,4R,5S,8R)-1,8-dimethyl-4-propan-2-ylspiro[4.5]decane-3,9-dione	[1] [2]
Synonyms	Isoacorone, Acoron	[1]
CAS Number	10121-28-5	[1]
InChI	InChI=1S/C15H24O2/c1-9(2)14-12(16)7-11(4)15(14)6-5-10(3)13(17)8-15/h9-11,14H,5-8H2,1-4H3/t10-,11+,14+,15+/m1/s1	[1] [2]
InChIKey	AGUISGUERLMHFF-PKIAMQTDSA-N	[2]
SMILES	C[C@@H]1CC[C@]2(CC1=O)--INVALID-LINK--C	[1] [2]

Physical Properties

Experimental data for several physical properties of **acoron** are not readily available in the current literature. The following table includes calculated values, which should be considered as estimates.

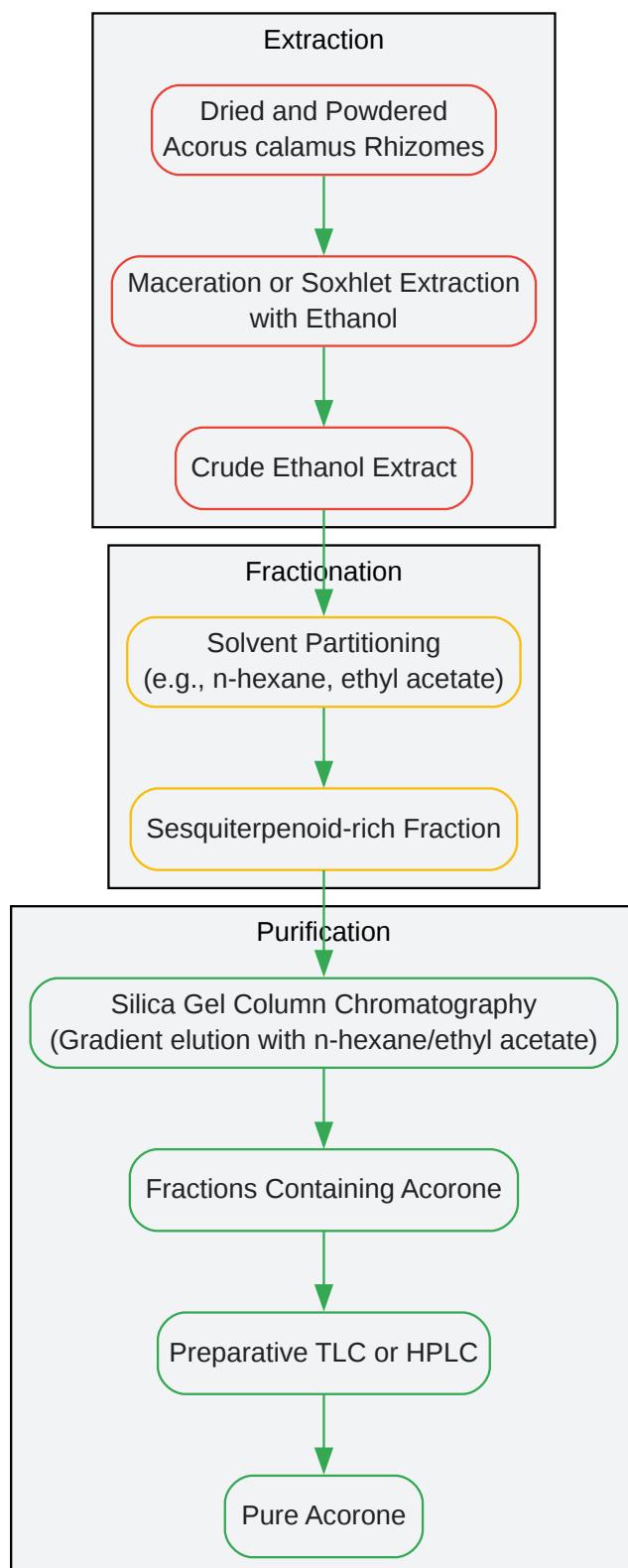
Property	Value	Source
Physical State	Solid	[1]
Melting Point	Not experimentally determined. Calculated: 699.26 K (426.11 °C)	[3]
Boiling Point	Not experimentally determined. Calculated: Not available	[3]
Water Solubility	Not experimentally determined. Calculated $\log_{10}(WS) = -3.24$	[3]
Octanol/Water Partition Coefficient	Not experimentally determined. Calculated $\log P = 3.243$	[3]
Kovats Retention Index	1771, 1813, 1820 (Semi-standard non-polar)	[2]

Experimental Protocols

Isolation of Acorone from *Acorus calamus*

The following is a general procedure for the isolation of sesquiterpenoids, including **acorone**, from the rhizomes of *Acorus calamus*, based on methodologies reported in the literature.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Workflow for Isolation of Acorone

[Click to download full resolution via product page](#)

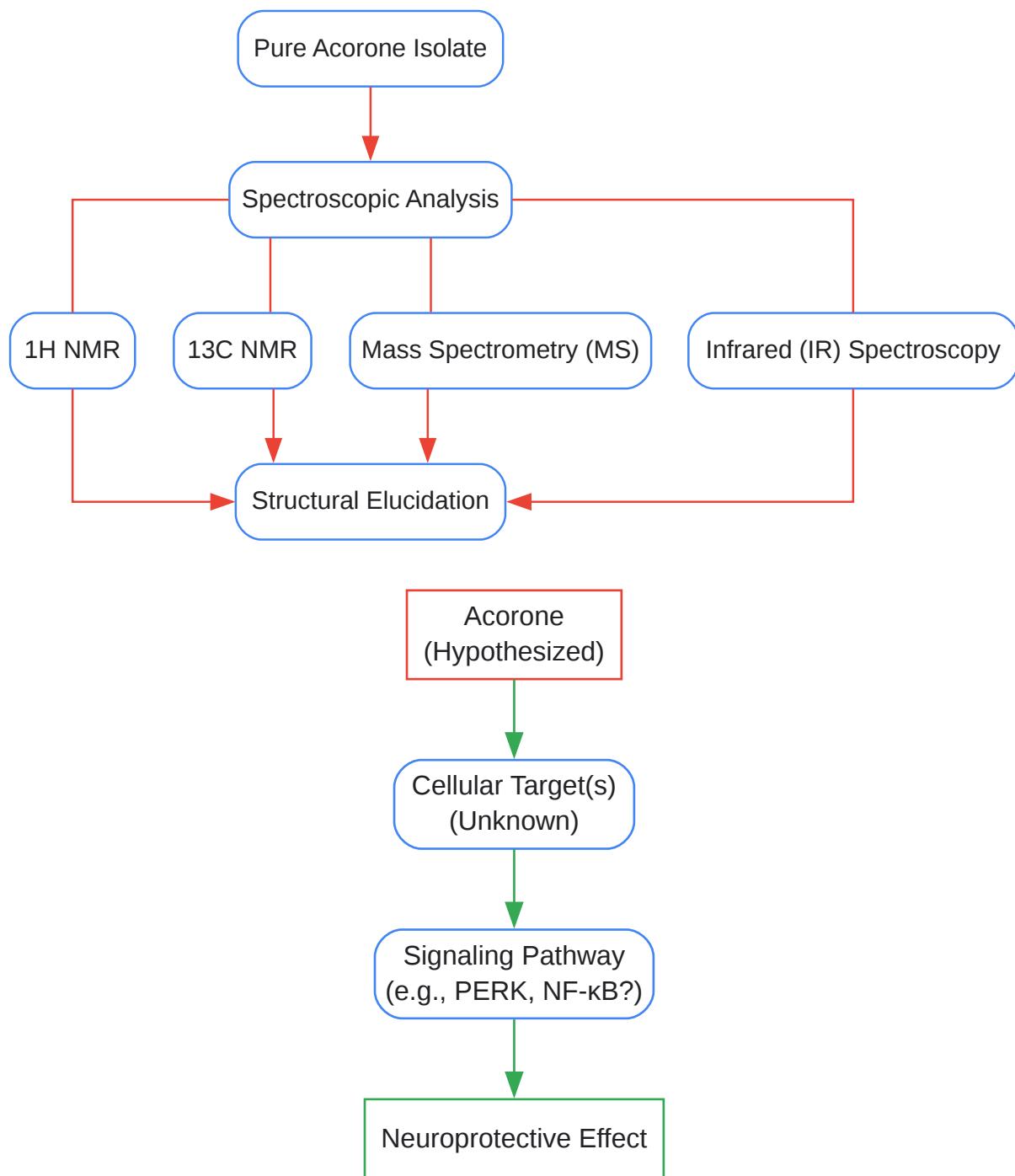
Caption: General workflow for the isolation of **acorone**.

- Extraction:
 - Air-dry the rhizomes of *Acorus calamus* and grind them into a fine powder.
 - Extract the powdered rhizomes with 95% ethanol at room temperature by maceration or using a Soxhlet apparatus.[4][5]
 - Concentrate the ethanol extract under reduced pressure to obtain a crude extract.
- Fractionation:
 - Suspend the crude extract in water and partition it successively with solvents of increasing polarity, such as n-hexane and ethyl acetate, to separate compounds based on their polarity. Sesquiterpenoids like **acorone** are expected to be present in the less polar fractions.
- Purification:
 - Subject the sesquiterpenoid-rich fraction to column chromatography on silica gel.
 - Elute the column with a gradient of n-hexane and ethyl acetate.[8]
 - Collect fractions and monitor them by thin-layer chromatography (TLC) to identify those containing **acorone**.
 - Combine the fractions containing the target compound and further purify them using preparative TLC or high-performance liquid chromatography (HPLC) to obtain pure **acorone**.

Characterization of Acorone

The structure of the isolated **acorone** can be confirmed using a combination of spectroscopic techniques.

Workflow for Characterization of **Acorone**



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acorone (10121-28-5) for sale [vulcanchem.com]
- 2. Acorone | C15H24O2 | CID 5316254 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Acorone - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. Sesquiterpenoids of diverse types from the rhizomes of Acorus calamus - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 5. mdpi.com [mdpi.com]
- 6. [Chemical constituents of Acorus calamus] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Bioactive sesquiterpenoids from the rhizomes of Acorus calamus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. ijfac.unsri.ac.id [ijfac.unsri.ac.id]
- To cite this document: BenchChem. [Physical and chemical properties of acorone]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b159258#physical-and-chemical-properties-of-acorone\]](https://www.benchchem.com/product/b159258#physical-and-chemical-properties-of-acorone)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com